

Methodological Considerations for Using MSAB in Live Data Acquisition Research

Author: BenchChem Technical Support Team. **Date:** December 2025

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

In an era where mobile devices are integral to daily life, they have also become critical sources of real-time data for a variety of research applications. For researchers, scientists, and drug development professionals, the ability to acquire and analyze live data from these devices in a forensically sound manner can provide invaluable insights. Micro Systemation AB (**MSAB**) provides a suite of tools, including XRY, XAMN, and XEC, designed for the extraction and analysis of data from mobile devices.[1][2] While primarily utilized in digital forensics and law enforcement, the methodologies for live data acquisition have potential applications in other research fields, including the investigation of adverse events in clinical trials and behavioral studies.

Live data acquisition involves the extraction of volatile data from a powered-on mobile device. [3] This type of data, which includes running processes, network connections, and data stored in RAM, can be lost if the device is powered off.[3] This makes live acquisition a critical technique for capturing a real-time snapshot of a device's state.[3]

These application notes provide a detailed overview of the methodological considerations for using **MSAB** technology in live data acquisition for research purposes. It includes protocols for data extraction, guidelines for ensuring data integrity, and a discussion of the ethical considerations involved.

Data Presentation: Quantitative Analysis of Recoverable Data

The efficacy of any data acquisition tool is determined by its ability to recover a comprehensive range of data types. The following tables summarize the types of data that can be extracted using **MSAB's** XRY tool, with quantitative data based on internal validation studies and publicly available test results.

Table 1: Data Categories Recoverable with **MSAB** XRY

Data Category	Specific Data Types	Recovery Potential
Communications	Call Logs (Incoming, Outgoing, Missed), SMS/MMS Messages, Chat Application Messages (e.g., WhatsApp, Signal, Telegram), Emails, Voicemail	High
User Content	Contacts, Calendar Entries, Notes, Photos, Videos, Audio Recordings, Documents	High
Location Data	GPS Coordinates from Photos and Apps, Wi-Fi Network History, Cell Tower Connection Logs	High
Internet Activity	Web Browser History, Cookies, Cache, Bookmarks	High
Application Data	Installed Applications List, Application Usage Logs, Application-Specific Data and Files	Medium to High (Varies by App)
System & Device Data	Device Information (IMEI, Model), Operating System Version, Connected Wi-Fi Networks, Bluetooth Devices	High
Volatile Data (Live)	Running Processes, Network Connections, RAM Contents, Encryption Keys	Medium (Requires Live Acquisition)
Deleted Data	SMS Messages, Photos, Notes, Call Logs	Medium (Dependent on device state and time since deletion)

Table 2: NIST Test Results for **MSAB** XRY v9.6 SQLite Data Recovery

The U.S. National Institute of Standards and Technology (NIST) conducts testing on digital forensics tools. The following is a summary of results for **MSAB XRY**'s ability to recover data from SQLite databases, a common storage format for mobile applications.

Test Case	Data Object	Result
SQLite Data Recovery	Write-Ahead Log (WAL) Data	Successful
SQLite Data Recovery	Rollback Journal Data	Successful
SQLite Data Recovery	Sequence WAL Journal Data	Successful
SQLite Data Recovery	Modified Records Status	Anomaly: The tool did not specify the status of modified records as "modified".
SQLite Data Recovery	Embedded Graphic Files (BLOB)	Anomaly: Graphic files of type bmp, gif, heic, jpg, pdf, png, tiff embedded in a BLOB were not displayed.
SQLite Data Recovery	Header Information	Anomaly: Header information (e.g., Page Size, Journal mode type) was not reported.

Source: Test Results for SQLite Data Recovery Tool: **MSAB XRY** v9.6 – XAMN v6.2, Department of Homeland Security, March 2022.[\[4\]](#)

Experimental Protocols

The following protocols provide a detailed methodology for the live data acquisition of a mobile device using **MSAB XRY**. These protocols are designed to ensure the forensic integrity of the collected data.

Protocol 1: Initial Handling and Preservation of the Mobile Device

Objective: To preserve the state of the mobile device and prevent data alteration prior to data acquisition.

Materials:

- Faraday Bag
- External Battery Pack and Charging Cable
- Evidence Labels and Tamper-Evident Tape
- Chain of Custody Form

Procedure:

- **Isolate the Device:** Immediately upon receipt, place the mobile device in a Faraday bag to block all incoming and outgoing network signals (cellular, Wi-Fi, Bluetooth).[3] This prevents remote wiping or alteration of the data.
- **Maintain Power:** If the device is powered on, connect it to an external battery pack to ensure it remains powered on.[3] Do not connect it to a computer at this stage.
- **Documentation:** Document the initial state of the device, including whether it is powered on or off, any visible damage, and the information displayed on the screen.
- **Labeling and Custody:** Label the device and the Faraday bag with a unique identifier. Begin a chain of custody form, documenting every person who handles the device.

Protocol 2: Live Data Acquisition using MSAB XRY (Logical Extraction)

Objective: To perform a logical extraction of live and file system data from the mobile device. A logical extraction communicates with the device's operating system to access data.[5]

Materials:

- Workstation with **MSAB** XRY software installed
- Appropriate USB cable for the target device
- **MSAB** XRY License Dongle

Procedure:

- **Prepare the Workstation:** Launch the **MSAB** XRY software on a dedicated forensic workstation.
- **Connect the Device:** Connect the mobile device to the workstation using the appropriate USB cable.
- **Device Identification:** Follow the on-screen prompts in XRY to identify the make, model, and operating system of the device. XRY will automatically attempt to identify the device.
- **Select Extraction Profile:** Choose the "Logical" extraction profile. This is the quickest method for acquiring live and file system data.[\[5\]](#)
- **Initiate Extraction:** Begin the data extraction process. XRY will communicate with the device's operating system to copy data. The process is automated and is equivalent to manually examining each screen and recording the displayed information.[\[5\]](#)
- **Monitor the Process:** Monitor the extraction process for any errors or prompts. Do not interact with the mobile device during the extraction unless specifically instructed by the software.
- **Extraction Completion and Hashing:** Once the extraction is complete, XRY will create a secure file containing the extracted data. The software will also generate hash values for the extracted data to ensure its integrity.[\[5\]](#)
- **Disconnect and Secure:** Safely disconnect the mobile device from the workstation and return it to the Faraday bag.

Protocol 3: Data Analysis and Reporting using MSAB XAMN

Objective: To analyze the extracted data and generate a research report.

Materials:

- Workstation with **MSAB** XAMN software installed

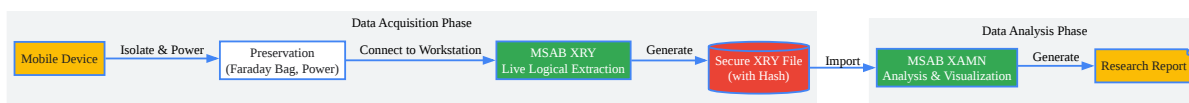
- The XRY file generated from the data extraction

Procedure:

- Load the Data: Open the **MSAB XAMN** software and import the XRY file containing the extracted data.
- Data Triage and Filtering: Use XAMN's filtering and search capabilities to identify relevant data.[6] Filters can be applied based on data type, date and time, keywords, and more.[6]
- Timeline Analysis: Utilize the timeline feature to reconstruct a sequence of events based on timestamps from call logs, messages, and other data points.
- Data Visualization: Use the data visualization tools to identify connections between different pieces of information, such as communication patterns or geographical locations.
- Reporting: Generate a report of the findings. XAMN allows for the creation of customized reports that can include specific data points, timelines, and visualizations.
- Secure Storage: Securely store the XRY file and the generated report in accordance with research data management policies.

Mandatory Visualization

Diagram 1: MSAB Live Data Acquisition and Analysis Workflow

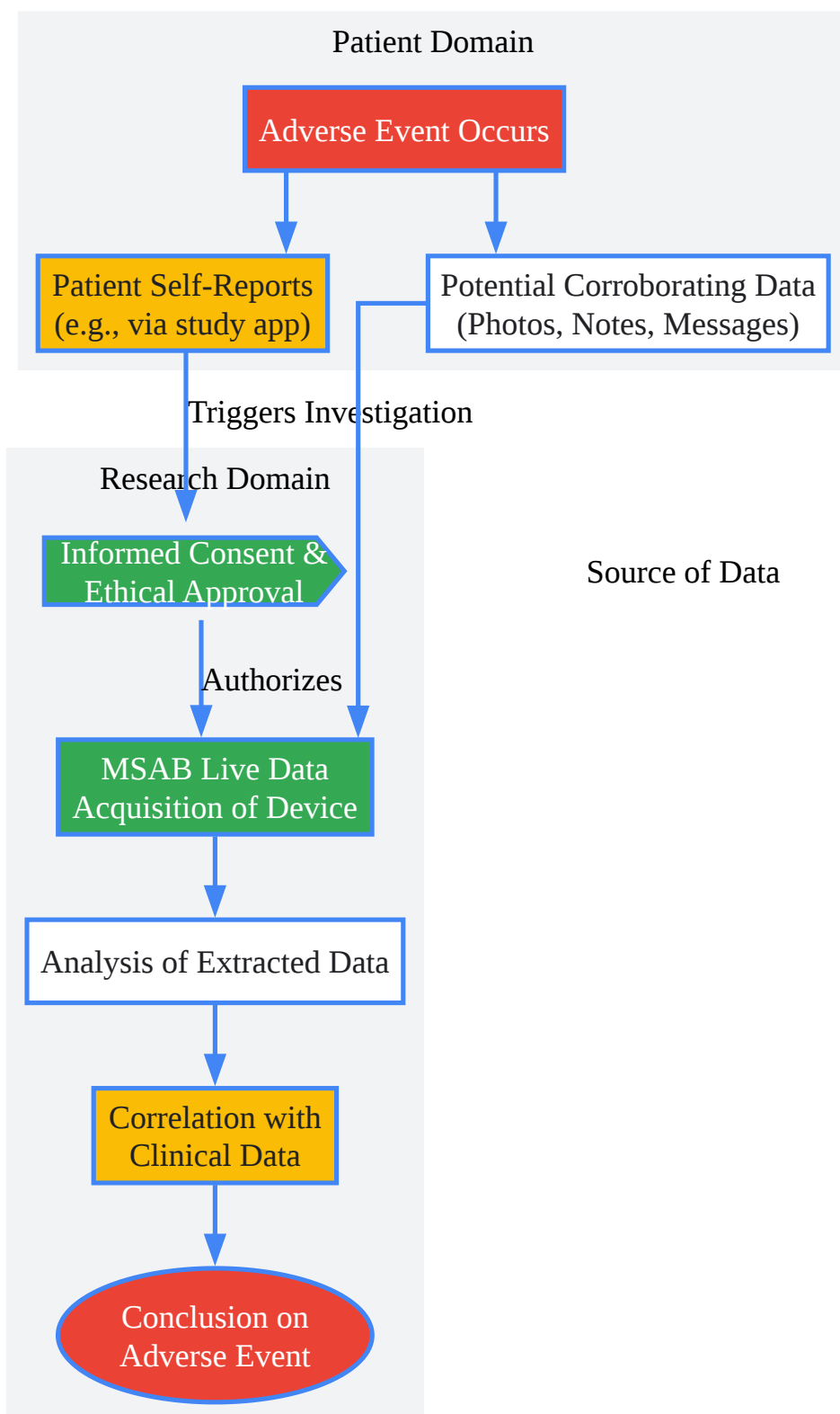


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Caption: Workflow for live data acquisition and analysis using **MSAB** tools.

Diagram 2: Signaling Pathway for Investigating an Adverse Event in a Clinical Trial

This diagram illustrates a hypothetical scenario where **MSAB** could be used to investigate a self-reported adverse event from a clinical trial participant.



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Caption: Logical pathway for investigating a patient-reported adverse event using mobile device data.

Methodological Considerations and Best Practices

When using **MSAB** for live data acquisition in a research context, several methodological considerations are crucial to ensure the validity and ethical integrity of the research.

- **Forensic Soundness:** The primary principle of digital forensics is to preserve the integrity of the original evidence.^[7] **MSAB** tools are designed to be forensically sound, meaning they create a read-only copy of the data and verify its integrity using hash values.^[5] Researchers must adhere to the protocols outlined above to maintain this forensic soundness.
- **Training and Competency:** The individual performing the data extraction should be trained and competent in the use of the forensic tools.^[8] Improper use can lead to data alteration or incomplete extraction. **MSAB** offers training and certification programs.
- **Documentation and Chain of Custody:** Meticulous documentation of every step of the process is essential.^[9] This includes maintaining a strict chain of custody for the mobile device to ensure its integrity from collection to analysis.^[9]
- **Ethical Considerations:** When collecting data from personal devices, particularly in a research or clinical trial context, ethical considerations are paramount.
 - **Informed Consent:** Participants must provide explicit and informed consent for the collection and analysis of data from their mobile devices.^[10] This consent should clearly state what data will be collected, how it will be used, and the potential risks and benefits.^[10]
 - **Data Privacy:** Researchers have a responsibility to protect the privacy of the participants.^[11] Data should be anonymized or de-identified whenever possible, and access to the raw data should be strictly controlled.
 - **Data Minimization:** Only data that is directly relevant to the research question should be collected and analyzed. **MSAB**'s selective extraction capabilities can be utilized to target specific data categories.

Conclusion

MSAB's suite of tools offers a powerful and forensically sound method for live data acquisition from mobile devices. While its primary application is in law enforcement, the methodologies can be adapted for research purposes, including in the drug development lifecycle for investigating adverse events. By adhering to strict protocols, maintaining forensic integrity, and upholding the highest ethical standards, researchers can leverage this technology to gain valuable real-time insights from mobile devices. The quantitative data on recoverable data types and the detailed experimental protocols provided in these application notes serve as a comprehensive guide for researchers and scientists venturing into this innovative area of data collection.

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- To cite this document: BenchChem. [Methodological Considerations for Using MSAB in Live Data Acquisition Research]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1677543#methodological-considerations-for-using-msab-in-live-data-acquisition-research>]

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